

# Application Notes and Protocols for Radical-Mediated Reactions of Allyltriphenyltin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Allyltriphenyltin

Cat. No.: B1265375

[Get Quote](#)

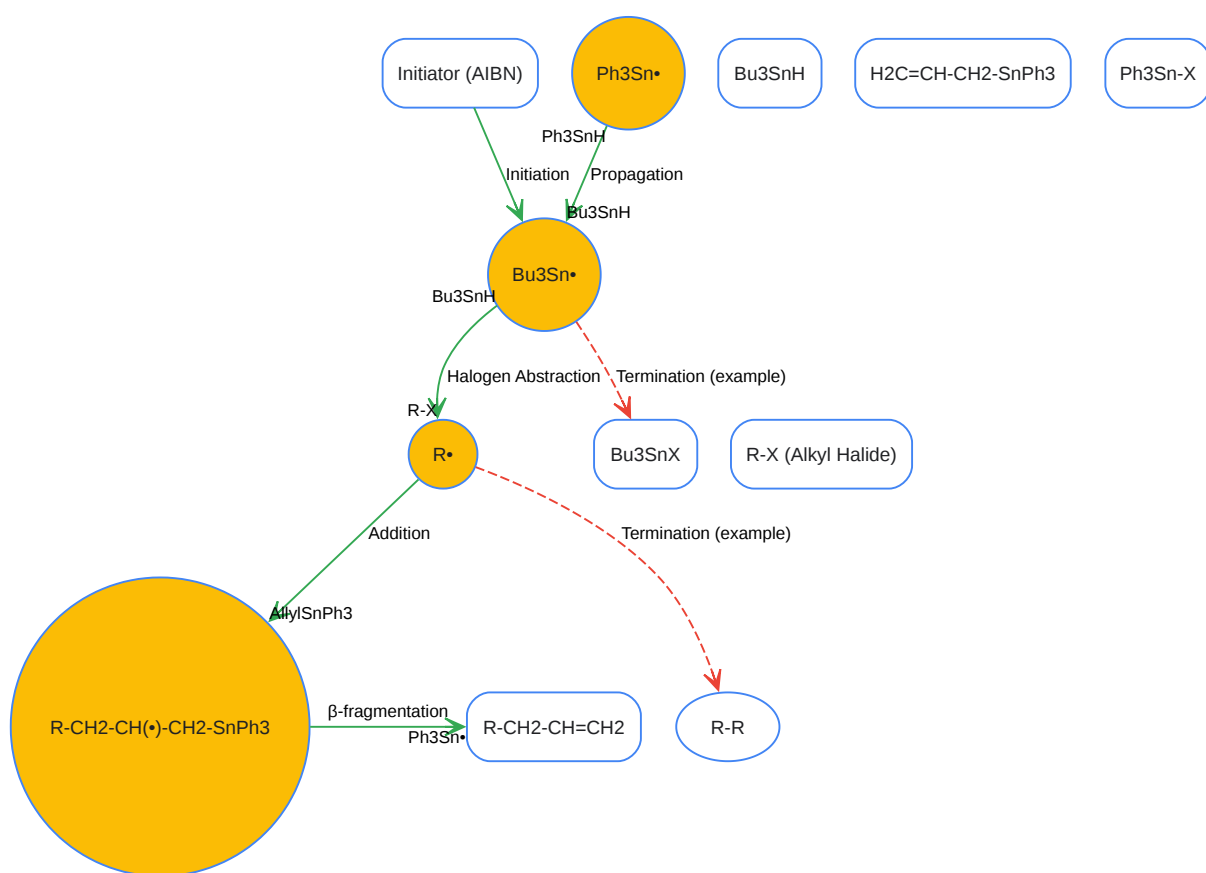
For Researchers, Scientists, and Drug Development Professionals

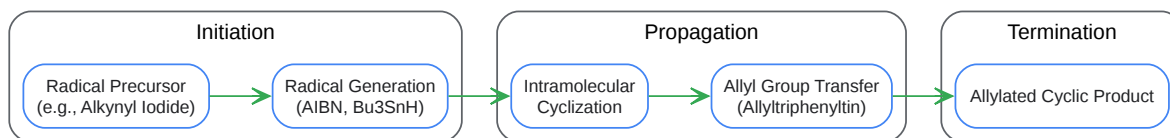
These application notes provide a comprehensive overview of the utility of **allyltriphenyltin** in radical-mediated reactions, a powerful tool in modern organic synthesis. The protocols detailed below offer guidance for the practical application of these reactions in the construction of complex molecular architectures, with relevance to natural product synthesis and drug discovery.

## Introduction to Radical-Mediated Allylation with Allyltriphenyltin

**Allyltriphenyltin** serves as an efficient allyl group donor in radical chain reactions. The process is typically initiated by a radical initiator, such as azobisisobutyronitrile (AIBN), which generates a tributyltin radical from a tin hydride reagent. This tin radical can then abstract a halogen atom from an alkyl halide, producing an alkyl radical. This alkyl radical subsequently adds to the double bond of **allyltriphenyltin**, leading to the transfer of the allyl group and the regeneration of the triphenyltin radical, which continues the chain reaction. These reactions are valued for their mild conditions and tolerance of a wide range of functional groups.

A general workflow for these reactions is depicted below.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for Radical-Mediated Reactions of Allyltriphenyltin]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265375#radical-mediated-reactions-of-allyltriphenyltin\]](https://www.benchchem.com/product/b1265375#radical-mediated-reactions-of-allyltriphenyltin)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)